

Essential Safety and Operational Guide for 1-Methyl-2-pyrrolidineethanol

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Compound of Interest

Compound Name: 1-Methyl-2-pyrrolidineethanol

Cat. No.: B046732

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This guide provides immediate and essential safety and logistical information for the handling and disposal of **1-Methyl-2-pyrrolidineethanol**, tailored for researchers, scientists, and drug development professionals. Following these procedures is critical for ensuring laboratory safety and proper chemical management.

Chemical Identifier:

- Name: **1-Methyl-2-pyrrolidineethanol**
- CAS Number: 67004-64-2[1][2]
- Molecular Formula: C7H15NO[1][3]

Primary Hazards:

- Harmful if swallowed.[1][3]
- Causes skin irritation.[1][3]
- Causes serious eye damage.[1][3]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **1-Methyl-2-pyrrolidineethanol**. All PPE should be inspected prior to use and removed correctly to avoid

skin contact.[\[1\]](#)

Protection Type	Specification	Standard Compliance
Eye/Face Protection	Tightly fitting safety goggles. An 8-inch minimum faceshield is also required.	NIOSH (US) or EN 166 (EU) approved. [1]
Hand Protection	Chemical-resistant gloves.	Must satisfy Regulation (EU) 2016/425 and standard EN 374. [1]
Skin and Body Protection	Protective clothing to prevent skin exposure.	No specific standard cited, but full coverage is recommended.
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation occurs. A type ABEK (EN14387) respirator filter is recommended.	NIOSH/MSHA or EN 149, EN14387. [2] [4]

Operational Plan: Step-by-Step Handling Protocol

1. Preparation and Engineering Controls:

- Work in a well-ventilated area.[\[1\]](#)[\[5\]](#) Use of a chemical fume hood is recommended.[\[4\]](#)[\[6\]](#)
- Ensure an eyewash station and safety shower are readily accessible.[\[7\]](#)
- Remove all sources of ignition, as the substance is a combustible liquid.[\[1\]](#)[\[2\]](#)[\[8\]](#) Keep away from heat, sparks, and open flames.[\[1\]](#)[\[4\]](#)[\[7\]](#)
- Ground all metal parts of equipment to prevent the buildup of electrostatic charge.[\[1\]](#)[\[5\]](#)

2. Handling the Chemical:

- Avoid contact with skin and eyes.[\[1\]](#)

- Avoid inhalation of vapor or mist.[\[1\]](#)
- Do not eat, drink, or smoke when using this product.[\[9\]](#)
- Wash hands thoroughly after handling, before breaks, and at the end of the workday.[\[1\]](#)[\[5\]](#)

3. Storage:

- Keep the container tightly closed in a dry and well-ventilated place.[\[1\]](#)[\[10\]](#)
- Store in a cool place.[\[1\]](#) Containers that have been opened must be carefully resealed and kept upright to prevent leakage.[\[1\]](#)[\[10\]](#)
- Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[\[4\]](#)[\[11\]](#)

Emergency Procedures

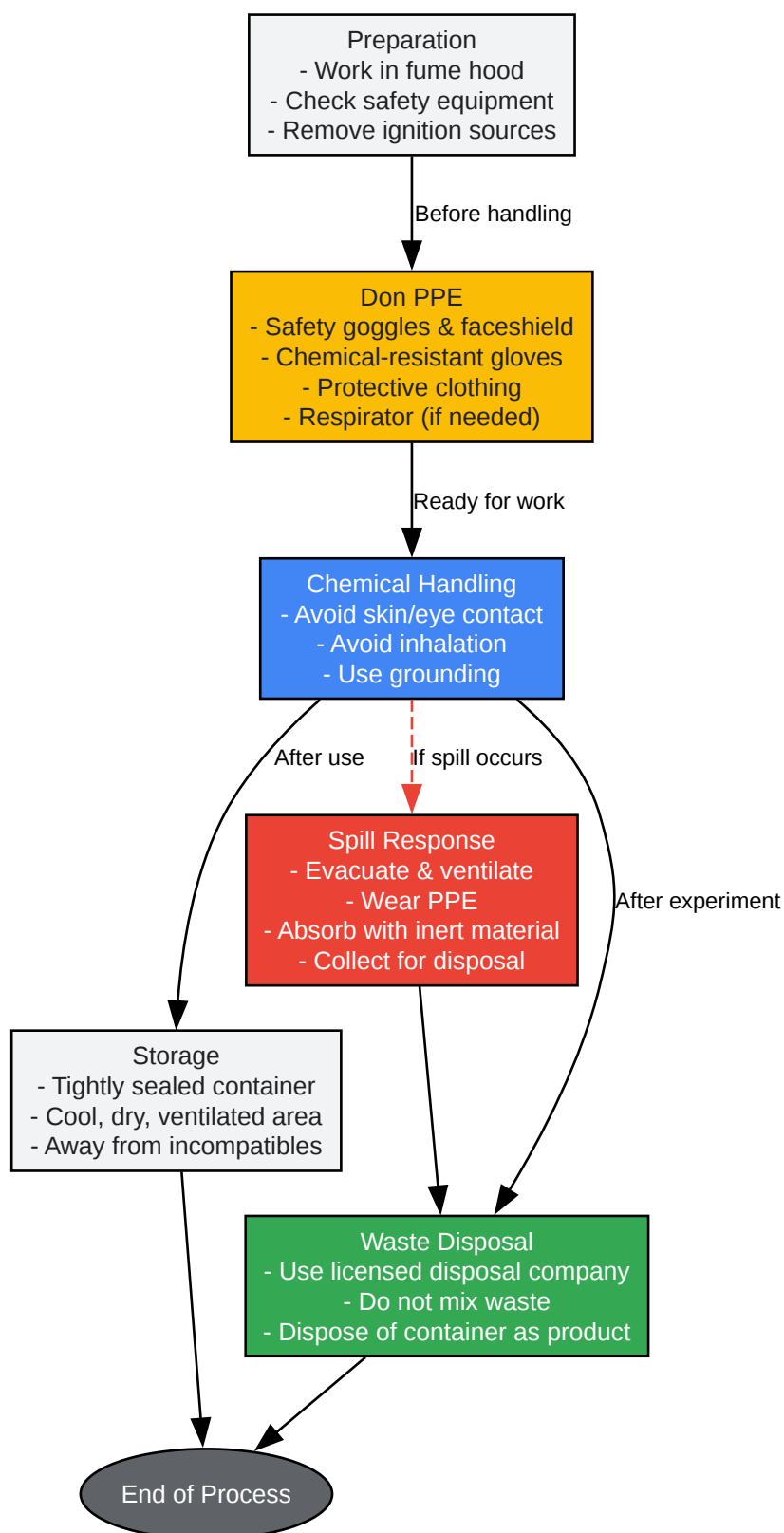
- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do.[\[1\]](#) Seek immediate medical attention from an ophthalmologist.[\[12\]](#)
- Skin Contact: Wash off immediately with soap and plenty of water.[\[1\]](#) Remove all contaminated clothing. If skin irritation occurs, consult a physician.[\[9\]](#)
- Inhalation: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[\[1\]](#)
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.[\[1\]](#)
- Spills: Evacuate personnel to a safe area.[\[1\]](#) Use personal protective equipment. Contain the spillage with non-combustible absorbent material (e.g., sand, earth, vermiculite) and collect it for disposal in a suitable, closed container.[\[1\]](#) Prevent the product from entering drains.[\[1\]](#)

Disposal Plan

- Dispose of surplus and non-recyclable solutions through a licensed disposal company.[\[1\]](#)

- Waste material must be disposed of in accordance with local, national, and international regulations.[\[1\]](#)
- Do not mix with other waste. Leave chemicals in their original containers.[\[1\]](#)
- Handle uncleaned containers as you would the product itself.[\[1\]](#)

Workflow for Handling 1-Methyl-2-pyrrolidineethanol



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Caption: Safe handling workflow for **1-Methyl-2-pyrrolidineethanol**.

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